

# Technical Guide: Synthesis and Characterization of Azathioprine-d3

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## Compound of Interest

Compound Name: Azathioprine-d3

Cat. No.: B15557594

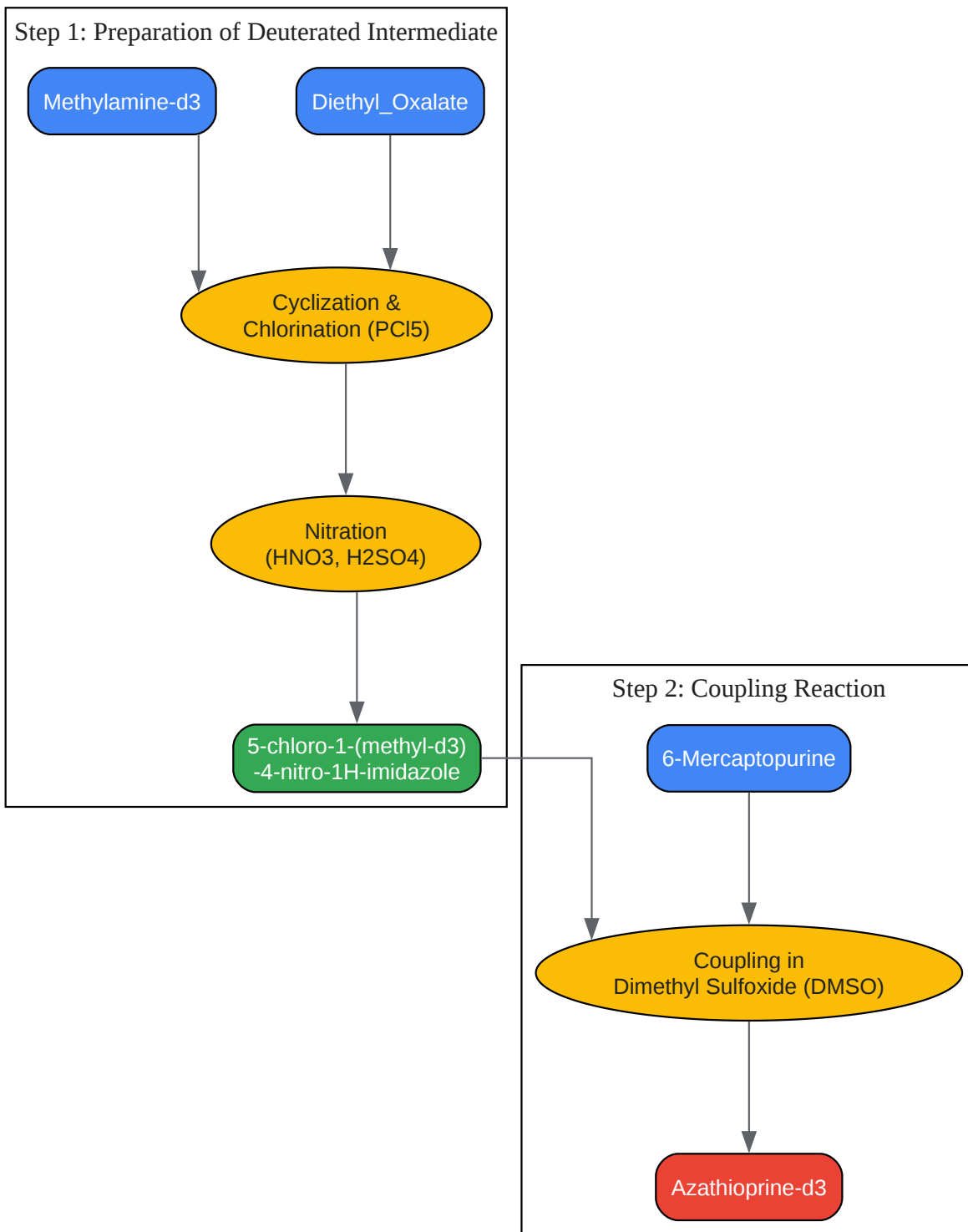
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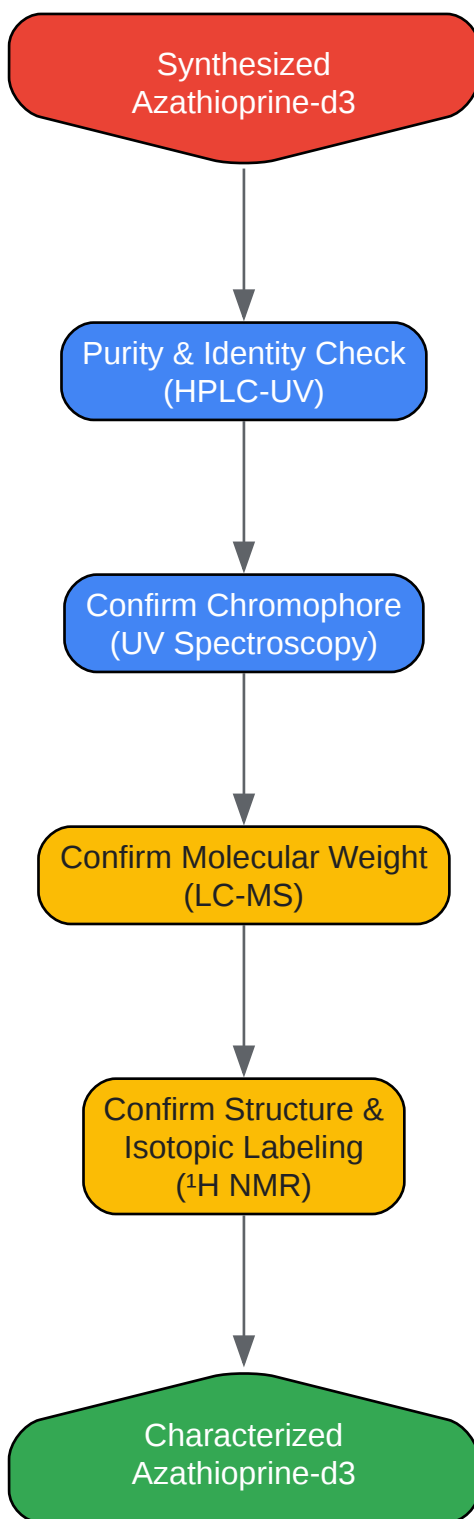
For Researchers, Scientists, and Drug Development Professionals

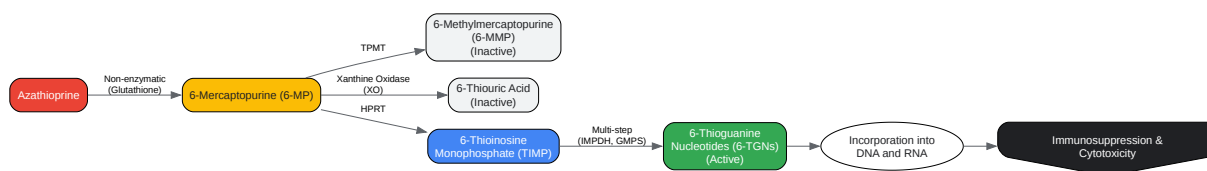
This document provides a comprehensive technical overview of the synthesis and characterization of **Azathioprine-d3**. **Azathioprine-d3**, the deuterium-labeled version of the immunosuppressive drug Azathioprine, serves as a critical internal standard for quantitative bioanalytical studies, such as those employing Nuclear Magnetic Resonance (NMR) or Mass Spectrometry (MS).<sup>[1]</sup> Its use allows for more accurate measurement of Azathioprine and its metabolites in biological matrices.

## Proposed Synthetic Route for Azathioprine-d3

The synthesis of **Azathioprine-d3** is analogous to the established synthesis of Azathioprine.<sup>[2]</sup> The key modification is the use of a deuterated starting material to introduce the deuterium label onto the methyl group of the imidazole moiety. The proposed reaction involves the nucleophilic substitution of the chlorine atom in 5-chloro-1-(methyl-d3)-4-nitro-1H-imidazole by the thiol group of 6-mercaptopurine.







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## References

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- 2. Azathioprine - Wikipedia [en.wikipedia.org]
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